

BDP FL-PEG4-TCO: A Technical Guide to its Spectral Properties and Applications

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Compound of Interest		
Compound Name:	BDP FL-PEG4-TCO	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral properties and applications of **BDP FL-PEG4-TCO**, a versatile fluorescent probe. The information herein is intended to empower researchers in the fields of bioconjugation, cellular imaging, and drug development to effectively utilize this powerful tool.

BDP FL-PEG4-TCO is a trifunctional molecule that integrates a bright and photostable boron-dipyromethene (BODIPY™ FL) fluorophore, a hydrophilic four-unit polyethylene glycol (PEG4) spacer, and a reactive trans-cyclooctene (TCO) group.[1][2][3] This unique combination of components provides excellent spectral characteristics, enhanced water solubility, and a highly efficient and specific means of labeling biomolecules through bioorthogonal "click chemistry".[1]

Core Spectral and Physicochemical Properties

The performance of **BDP FL-PEG4-TCO** as a fluorescent label is defined by its key photophysical parameters. These properties are summarized in the table below, providing essential data for designing and interpreting fluorescence-based experiments.



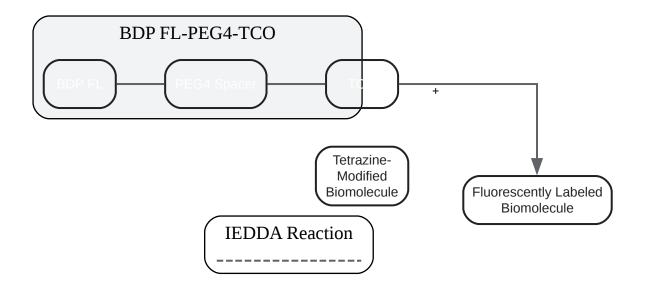
Property	Value	Reference(s)
Excitation Maximum (λex)	503 nm	
Emission Maximum (λem)	509 nm	-
Molar Extinction Coefficient (ε)	80,000 M ⁻¹ cm ⁻¹	-
Fluorescence Quantum Yield (Φ)	0.9	_
Molecular Formula	C33H49BF2N4O7	
Molecular Weight	662.57 g/mol	-
Solubility	Soluble in DMSO, DMF, DCM; low solubility in water	-

The BDP FL core is renowned for its sharp emission spectrum, high quantum yield, and relative insensitivity to environmental factors such as pH and solvent polarity, making it a robust fluorophore for a wide range of applications.

Mechanism of Action: TCO-Tetrazine Ligation

The primary utility of **BDP FL-PEG4-TCO** in bioconjugation lies in the highly efficient and bioorthogonal reaction between its TCO group and a tetrazine-modified molecule. This reaction, an inverse-electron-demand Diels-Alder (IEDDA) cycloaddition, is a cornerstone of "click chemistry". It is characterized by exceptionally fast reaction kinetics and the ability to proceed under mild, physiological conditions without the need for a cytotoxic copper catalyst. This makes it an ideal strategy for labeling biomolecules in living cells and in vivo.





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TCO-Tetrazine Bioorthogonal Ligation

Experimental Protocols

The following provides a general methodology for the fluorescent labeling of a tetrazine-modified biomolecule with **BDP FL-PEG4-TCO**.

Materials:

- BDP FL-PEG4-TCO
- Tetrazine-modified biomolecule (e.g., protein, antibody)
- Reaction Buffer: Phosphate-buffered saline (PBS), pH 7.4, or other suitable buffer.
- Solvent: Anhydrous DMSO or DMF for preparing stock solutions.

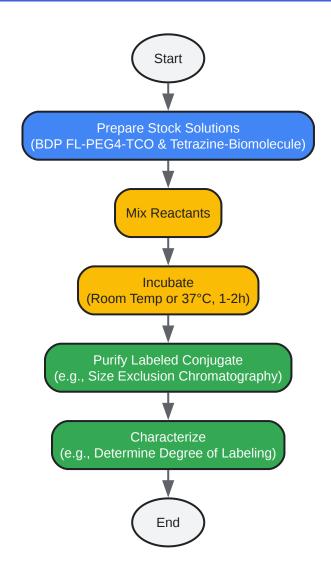
Procedure:

- Stock Solution Preparation:
 - Prepare a stock solution of BDP FL-PEG4-TCO (e.g., 1-10 mM) in anhydrous DMSO or DMF.



- Prepare a stock solution of the tetrazine-modified biomolecule in an appropriate buffer.
- Labeling Reaction:
 - Add the BDP FL-PEG4-TCO stock solution to the solution of the tetrazine-modified biomolecule. A molar excess of the dye (typically 1.5 to 5-fold) is recommended to ensure efficient labeling.
 - The final concentration of the organic solvent (DMSO or DMF) in the reaction mixture should be kept low (ideally <10%) to avoid denaturation of the biomolecule.
 - Incubate the reaction mixture at room temperature or 37°C for 1-2 hours. The reaction is typically rapid, but optimization of the incubation time may be necessary depending on the specific reactants.
- Purification of the Labeled Biomolecule:
 - Remove the unreacted BDP FL-PEG4-TCO from the labeled biomolecule using a suitable purification method. This can include size exclusion chromatography (e.g., a desalting column), dialysis, or tangential flow filtration.
- Characterization of the Labeled Biomolecule:
 - Determine the degree of labeling (DOL), which is the average number of dye molecules
 per biomolecule. This can be calculated using the absorbance of the BDP FL dye at its
 maximum absorption wavelength (~503 nm) and the absorbance of the biomolecule at a
 wavelength where the dye does not absorb (e.g., 280 nm for proteins).





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General Workflow for Bioconjugation

Advanced Applications

The unique properties of **BDP FL-PEG4-TCO** make it suitable for a variety of advanced applications in biomedical research:

- Cellular Imaging and Tracking: The bright and stable fluorescence of the BDP FL dye allows for high-resolution imaging and long-term tracking of labeled biomolecules within living cells and tissues.
- PROTAC Development: BDP FL-PEG4-TCO can be used as a fluorescent linker in Proteolysis Targeting Chimeras (PROTACs) to study their cellular uptake, localization, and



engagement with target proteins.

 Antibody-Drug Conjugates (ADCs): The specific and bioorthogonal nature of the TCOtetrazine ligation is well-suited for the development of ADCs, enabling the precise attachment of a cytotoxic drug to a TCO-labeled antibody.

In conclusion, **BDP FL-PEG4-TCO** is a state-of-the-art reagent that offers a powerful combination of bright fluorescence, enhanced solubility, and highly efficient bioorthogonal click chemistry, making it an invaluable tool for modern biological and pharmaceutical research.

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